

Personal protective equipment for handling GBR 12783

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Compound of Interest

Compound Name: GBR 12783

Cat. No.: B1139405

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Essential Safety and Handling Guide for GBR 12783

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for laboratory personnel, including researchers, scientists, and drug development professionals, who handle **GBR 12783**. Our commitment is to furnish comprehensive safety information that extends beyond the product itself, fostering a culture of safety and trust.

Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is the first line of defense against potential exposure. The following table summarizes the required PPE for handling **GBR 12783**.

PPE Category	Specific Requirements	Rationale
Hand Protection	Double gloving with nitrile gloves.	Prevents skin contact and absorption.
Eye Protection	Chemical safety goggles or a face shield.	Protects eyes from splashes or aerosols.
Body Protection	A fully buttoned lab coat or a disposable gown.	Minimizes contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary for handling large quantities or if there is a risk of aerosolization.	Prevents inhalation of the compound.

Operational and Disposal Plans

Handling and Storage:

- Preparation: **GBR 12783** should be handled in a designated area, such as a chemical fume hood, to minimize inhalation exposure.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Spills: In the event of a spill, evacuate the area and wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.

Disposal Plan:

Dispose of **GBR 12783** and any contaminated materials in accordance with all applicable federal, state, and local regulations. It is recommended to use a licensed professional waste disposal service. Do not dispose of down the drain or with general office trash.

Quantitative Safety Data

The following table summarizes key quantitative data related to the bioactivity of **GBR 12783**, which informs its potential potency and handling considerations.

Parameter	Value	Species	Assay Condition	Reference
IC ₅₀ (Dopamine Uptake Inhibition)	1.8 nM	Rat	Striatal Synaptosomes	[1]
IC ₅₀ (Dopamine Uptake Inhibition)	1.2 nM	Mouse	Striatal Synaptosomes	[1]
ID ₅₀ (Dopamine Uptake Inhibition)	8.1 mg/kg	Rat	in vivo	

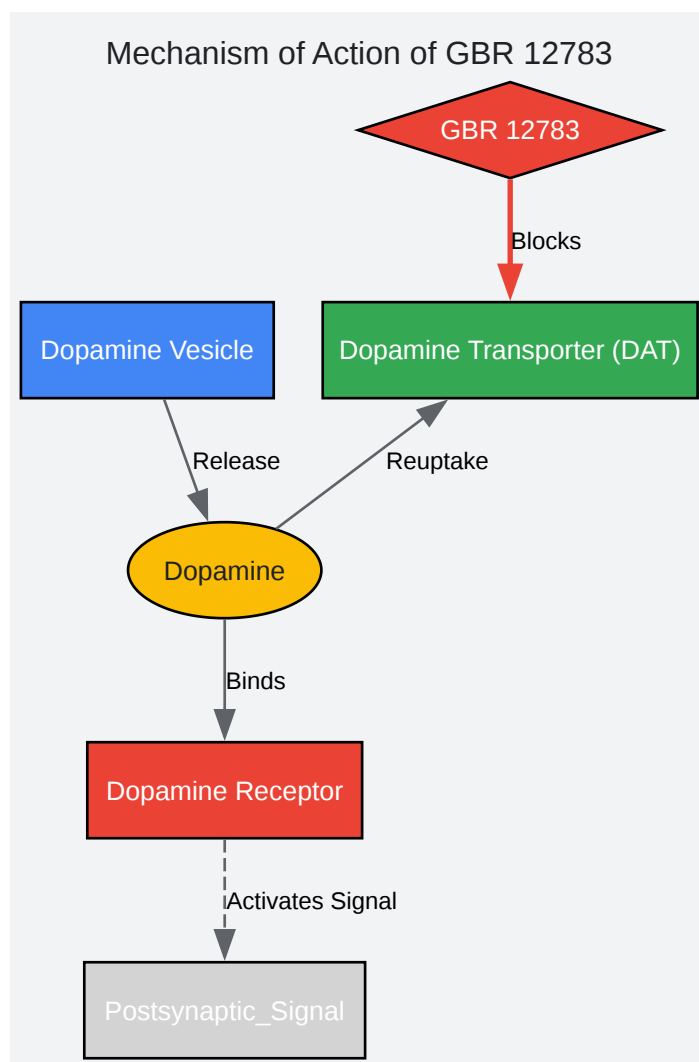
Experimental Protocols

In Vitro Dopamine Uptake Inhibition Assay:

- Preparation of Synaptosomes: Striatal tissue from rats or mice is homogenized in a sucrose solution and centrifuged to isolate the synaptosomal fraction.
- Incubation: Synaptosomes are pre-incubated with varying concentrations of **GBR 12783**.
- Dopamine Uptake: ³H-dopamine is added to the synaptosome suspension, and the mixture is incubated.
- Termination: The uptake is terminated by rapid filtration.
- Quantification: The amount of ³H-dopamine taken up by the synaptosomes is measured using a scintillation counter.
- Data Analysis: The IC₅₀ value is calculated by plotting the percentage of inhibition against the concentration of **GBR 12783**.[\[1\]](#)

Mechanism of Action: Dopamine Reuptake Inhibition

GBR 12783 is a selective dopamine reuptake inhibitor. It binds to the dopamine transporter (DAT) on the presynaptic neuron, blocking the reabsorption of dopamine from the synaptic cleft. This leads to an increased concentration and prolonged presence of dopamine in the synapse, enhancing dopaminergic neurotransmission.



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Caption: **GBR 12783** blocks the dopamine transporter (DAT), increasing synaptic dopamine levels.

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References

- 1. medchemexpress.com [medchemexpress.com]
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